

Massarilactone H: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Massarilactone H*

Cat. No.: *B1263786*

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Massarilactone H**, a polyketide with notable biological activities.

Chemical Structure and Properties

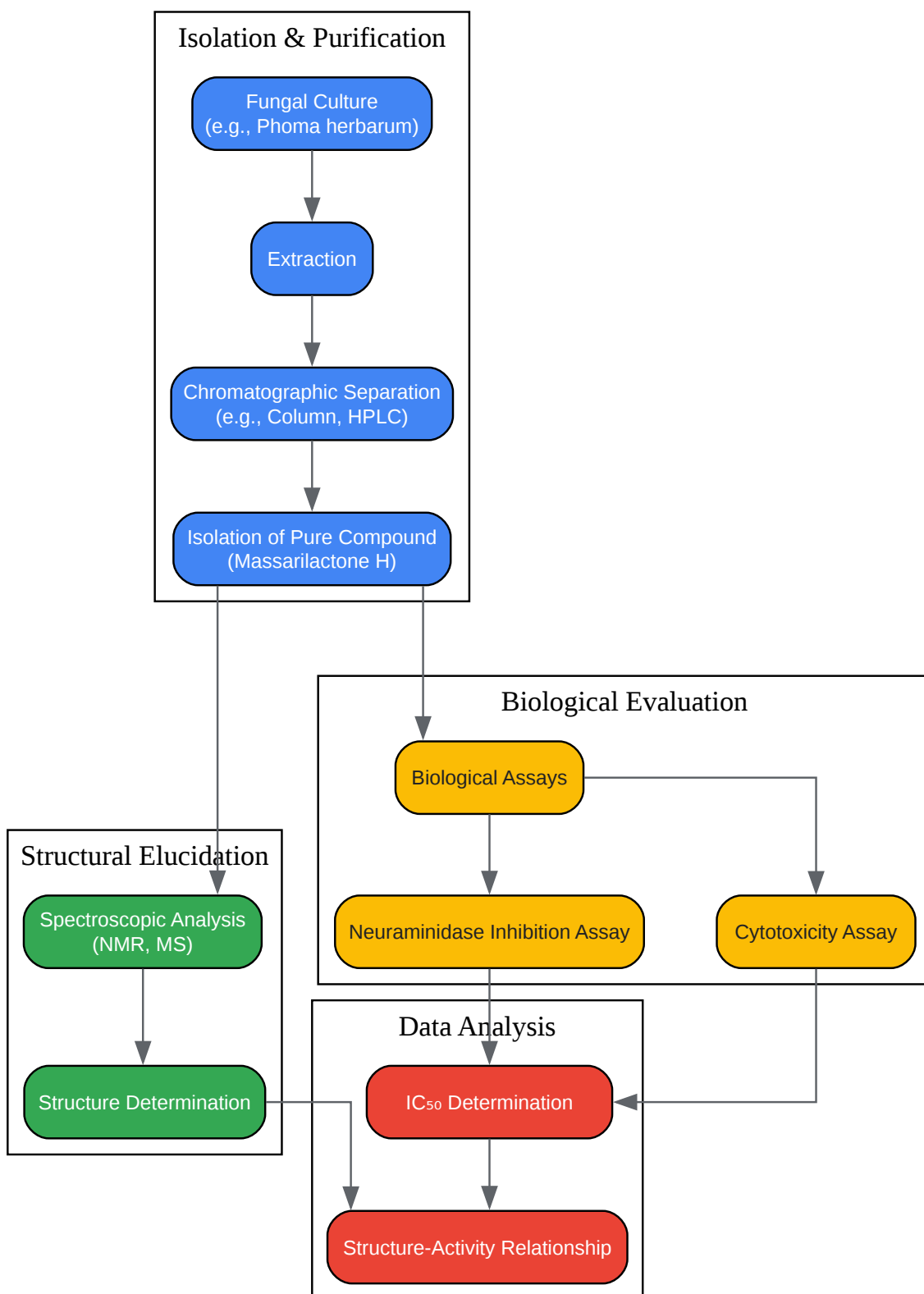
Massarilactone H is a natural product with the chemical formula $C_{11}H_{12}O_5$ and a molecular weight of 224.21 g/mol . Its structure was elucidated through extensive spectroscopic analysis.

Chemical Structure:

Caption: Mechanism of Neuraminidase Inhibition by **Massarilactone H**.

Experimental Workflow Visualization

The general workflow for screening natural products for biological activity, such as the discovery of **Massarilactone H**, involves several key stages from isolation to characterization and testing.



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Caption: General Workflow for Natural Product Screening.

- To cite this document: BenchChem. [Massarilactone H: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263786#what-is-the-chemical-structure-of-massarilactone-h]

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